

Performance Comparison of Popular Backend Frameworks

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Compound Focus: Bestim

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The following table summarizes the performance ranking based on the **TechEmpower Benchmark Round 23** (February 2025). The "Fortunes" test, which simulates a realistic database-driven web application request, was used as the benchmark [1].

Ranking	Language	Backend Framework	Fortunes (Requests per Second)	Relative Ratio
1	C#	Asp.net	609,966	36.3
2	Go	Fiber	338,096	20.1
3	Rust	Actix	320,144	19.1
4	Java	Spring	243,639	14.5
5	JS/Node	Express	78,136	4.7
6	Ruby	Rails	42,546	2.5
7	Python	Django	32,651	1.9
8	Php	Laravel	16,800	1.0

Source: TechEmpower Benchmark Round 23 (February 2025), as analyzed on DEV Community [1].

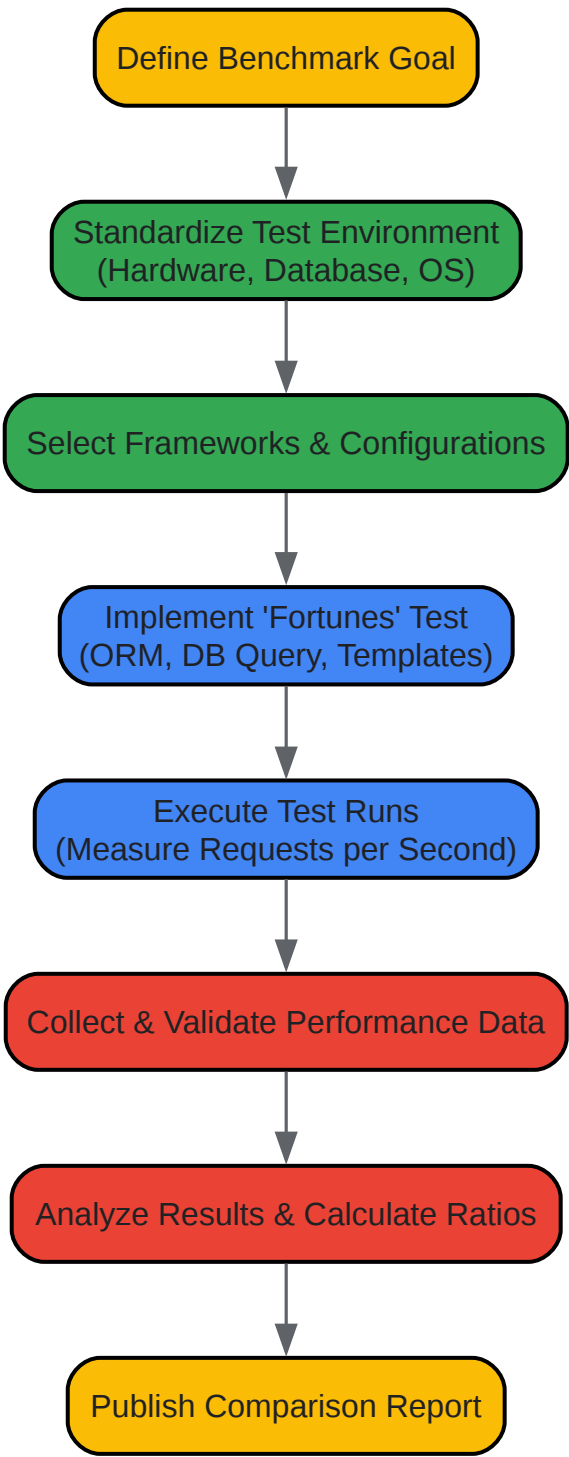
Detailed Experimental Protocol

To ensure your comparison is objective and reproducible, here is the detailed methodology from the TechEmpower benchmark, which you can adapt for your own testing of "**Bestim**".

- **Benchmark Source:** The data is sourced from the **TechEmpower Benchmark Round 23**, released on February 24, 2025. TechEmpower is a respected standard in the industry for backend framework performance comparisons [1].
- **The "Fortunes" Test:** This test was selected as it represents a realistic scenario for a backend web server interacting with a SQL database. According to its specification, it exercises multiple critical components [1]:
 - **ORM (Object-Relational Mapper)** and database connectivity.
 - Dynamic-size collections and sorting.
 - Server-side templates and XSS countermeasures.
- **Test Environment & Controls:** To ensure a fair comparison, the benchmark was run with the following controlled conditions [1]:
 - **Database:** All frameworks were tested using a **PostgreSQL** database for normalization.
 - **Framework Type:** Only "Fullstack" or "Micro" frameworks were included, excluding "Raw" platforms to reflect real-world productivity.
 - **ORM Usage:** Tests used "Full" or "Micro" ORMs, not raw database connectivity, for the same productivity reasons.
 - **Hardware:** All tests were performed on identical hardware.

Visualizing the Benchmarking Workflow

The diagram below illustrates the high-level workflow of the TechEmpower benchmarking process, from setup to result analysis. You can use a similar structured approach to visualize your own testing protocol for "**Bestim**".



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Diagram Title: Backend Framework Benchmarking Workflow

A Guide for Your "Bestim" Framework Comparison

To create a compelling and objective comparison guide for your audience of researchers and scientists, consider the following steps:

- **Locate or Conduct Benchmarks for "Bestim"**: The core of your guide will be objective performance data. You will need to identify existing, credible benchmarks that include "Bestim" or plan and execute your own controlled tests using a methodology similar to the one described above.
- **Present Data Clearly**: The table and visualization provided here are a strong starting point. For your guide, ensure all quantitative data is presented in structured tables and that complex processes are visualized [2].
- **Provide Full Methodological Transparency**: As demonstrated, a detailed "Experimental Protocols" section is crucial for credibility with a scientific audience. Document every variable, including software versions, hardware specifications, and precise test configurations.
- **Use Tools for Professional Visuals**: For creating comparison charts and diagrams, tools like **Visme** or **Datawrapper** offer templates that can help you present your data in a visually compelling and easy-to-understand manner [2] [3].

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References

1. Best popular backend frameworks by performance ... - DEV Community [dev.to]
2. Guide to Item Comparison: Elevate Your Data Presentation ... [storytellingwithcharts.com]
3. How to Make an Interactive Comparison Chart [visme.co]

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